

A Guide to 4-(tert-Butoxycarbonyl)benzoic Acid: Navigating Chemical Identity and Application

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Compound of Interest

Compound Name: 4-(tert-Butoxycarbonyl)benzoic acid

Cat. No.: B042511

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

The nomenclature "**4-(tert-Butoxycarbonyl)benzoic acid**" presents a critical ambiguity within chemical literature and databases, referring to two distinct molecular structures with profoundly different applications. For the researcher and drug development professional, a precise understanding of the intended compound is paramount to experimental success. This guide provides a comprehensive technical overview of both entities, elucidating their unique chemical structures, properties, synthesis, and applications to ensure clarity and scientific integrity in their use.

The two compounds addressed are:

- 4-(((tert-butoxy)carbonyl)amino)benzoic acid: A key building block in peptide synthesis and medicinal chemistry, where a Boc-protected amine is situated at the para-position of the benzoic acid.
- **4-(tert-Butoxycarbonyl)benzoic acid**: A mono-protected dicarboxylic acid, also known as mono-tert-butyl terephthalate, pivotal in polymer chemistry and the synthesis of metal-organic frameworks (MOFs).

This document will address each compound in separate, dedicated sections to provide a clear and unambiguous reference for the scientific community.

Part A: 4-(((tert-butoxy)carbonyl)amino)benzoic acid

Also known as N-Boc-4-aminobenzoic acid or Boc-4-Abz-OH, this compound is a bifunctional molecule of significant interest in the synthesis of complex organic molecules, particularly in the pharmaceutical industry.^[1]

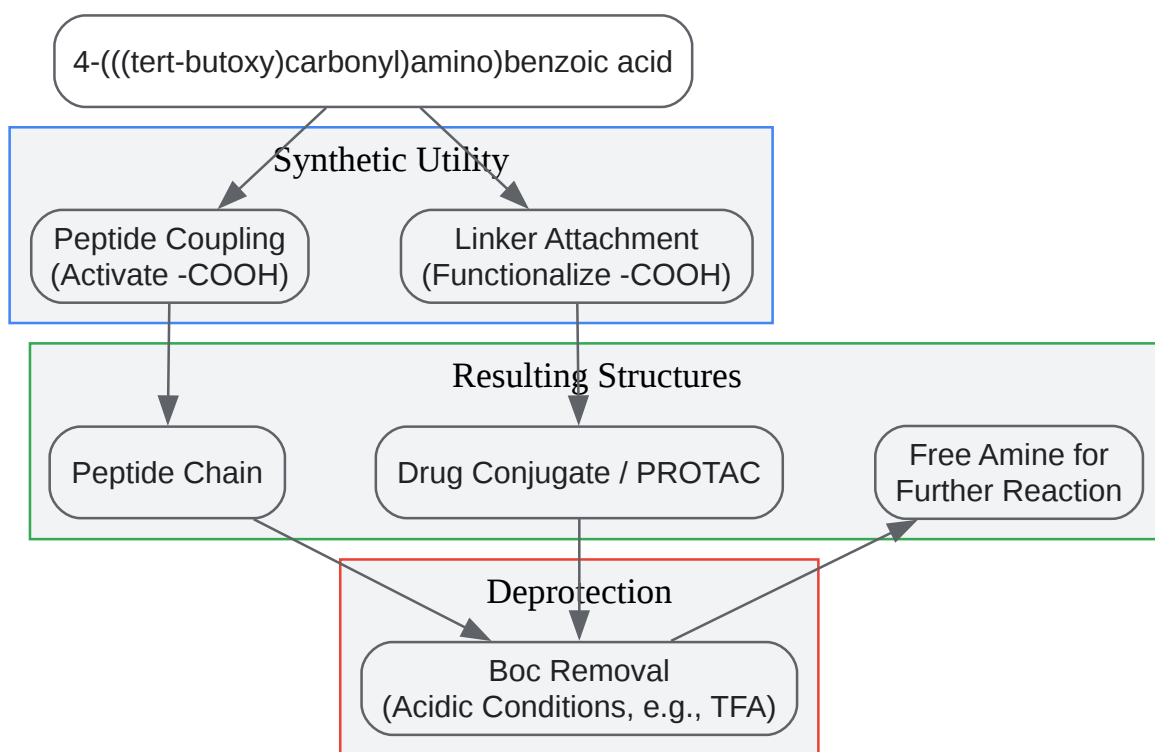
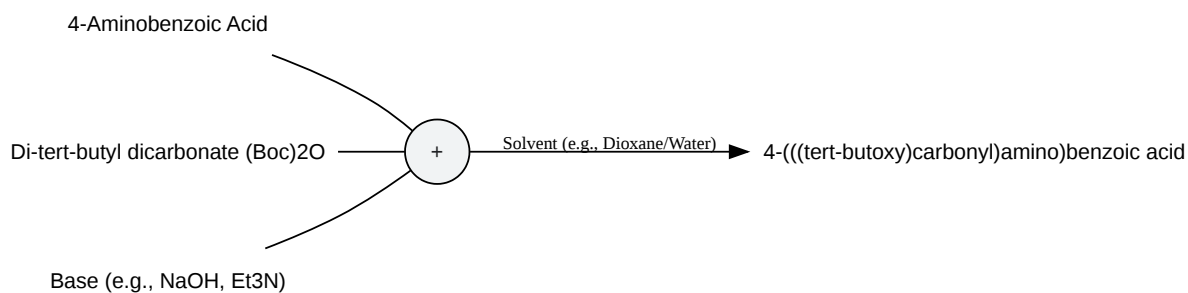
Chemical Structure and Properties

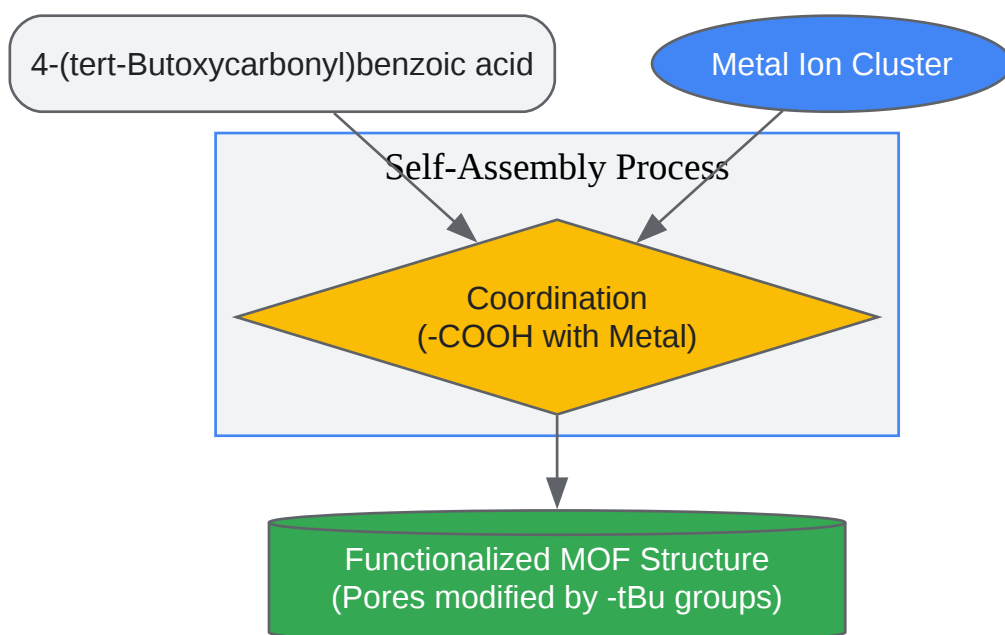
The structure consists of a benzoic acid core with an amino group at the 4-position, which is protected by a tert-butoxycarbonyl (Boc) group.^[1] This protecting group strategy is fundamental in organic synthesis, allowing for the selective reaction of the carboxylic acid moiety while the nucleophilic amine is masked.^{[2][3]} The Boc group is known for its stability under a wide range of reaction conditions, yet it can be readily removed under acidic conditions, making it an ideal choice for multi-step syntheses.^{[2][3]}

Property	Value	Source
CAS Number	66493-39-8	^[4]
Molecular Formula	C ₁₂ H ₁₅ NO ₄	^[4]
Molecular Weight	237.25 g/mol	^[4]
Appearance	White to off-white solid	^[1]
Solubility	Soluble in organic solvents like dichloromethane and dimethyl sulfoxide; less soluble in water.	^[1]

Synthesis

The most common synthetic route to 4-(((tert-butoxy)carbonyl)amino)benzoic acid involves the reaction of 4-aminobenzoic acid with di-tert-butyl dicarbonate (Boc anhydride) in the presence of a base.





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Sources

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- To cite this document: BenchChem. [A Guide to 4-(tert-Butoxycarbonyl)benzoic Acid: Navigating Chemical Identity and Application]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b042511#4-tert-butoxycarbonyl-benzoic-acid-chemical-structure>]

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